

Essential Safety and Logistical Information for Handling 2-Aminopentane

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Compound of Interest

Compound Name: 2-Aminopentane

Cat. No.: B145832

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2-Aminopentane** (also known as 1-Methylbutylamine). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. **2-Aminopentane** is a flammable liquid and vapor that can cause severe skin burns and eye damage.^{[1][2]} Adherence to these protocols is critical to mitigate risks.

Properties of 2-Aminopentane

Property	Value
CAS Number	63493-28-7
Molecular Formula	C ₅ H ₁₃ N
Molecular Weight	87.16 g/mol
Appearance	Colorless to light yellow liquid ^[2]
Boiling Point	90.5-91.5 °C
Flash Point	-6 °C to 35 °C (closed cup) ^[2]
Density	0.736 g/mL at 25 °C

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for the specific procedures being performed to ensure the appropriate level of PPE is selected.^[3] The following table summarizes the

recommended PPE for handling **2-Aminopentane**.

PPE Category	Recommended Equipment	Specifications and Use
Eye and Face Protection	Chemical splash goggles and face shield	Must meet ANSI Z.87.1 or European Standard EN166. A face shield should be worn over goggles, especially when there is a risk of splashing.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), flame-resistant lab coat, and closed-toe shoes	Consult the glove manufacturer's chemical resistance guide for suitability. Lab coats should be fully buttoned. Long pants and shoes covering the entire foot are required.
Respiratory Protection	Type ABEK (EN14387) respirator filter or equivalent NIOSH/MSHA approved respirator	A respirator is necessary in poorly ventilated areas or for procedures that may generate significant vapors. ^[3] Use should follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.

Operational Plan: Handling and Storage

1. Engineering Controls:

- Always work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[4]
- Use explosion-proof electrical, ventilating, and lighting equipment.^{[2][4]}

2. Handling Procedures:

- Ground and bond containers and receiving equipment to prevent static discharge.[1][2]
- Use only non-sparking tools.[2][4]
- Keep the container tightly closed when not in use.[1][2]
- Avoid contact with skin, eyes, and clothing.[3] Do not breathe vapors or mists.[1][3]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking is permitted in the handling area.[1][2][3]

3. Storage:

- Store in a cool, well-ventilated place, locked up.[1][2]
- The storage class is for flammable liquids.
- Keep containers in a corrosive-resistant location.[3]
- This material is air-sensitive; store under an inert atmosphere if possible.[4][5]
- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[4][6]

Disposal Plan

Waste disposal must be conducted in accordance with all local, state, and federal regulations. [7]

- Waste Classification: **2-Aminopentane** is considered RCRA hazardous waste due to its ignitability (D001) and corrosivity (D002).[7]
- Container Disposal: Do not dispose of the material into drains.[4][6] Dispose of the contents and the container at an approved waste disposal plant.[2]
- Rinse Water: The recommended disposal for rinse waters from empty containers is to flush them to a treated system.[7]

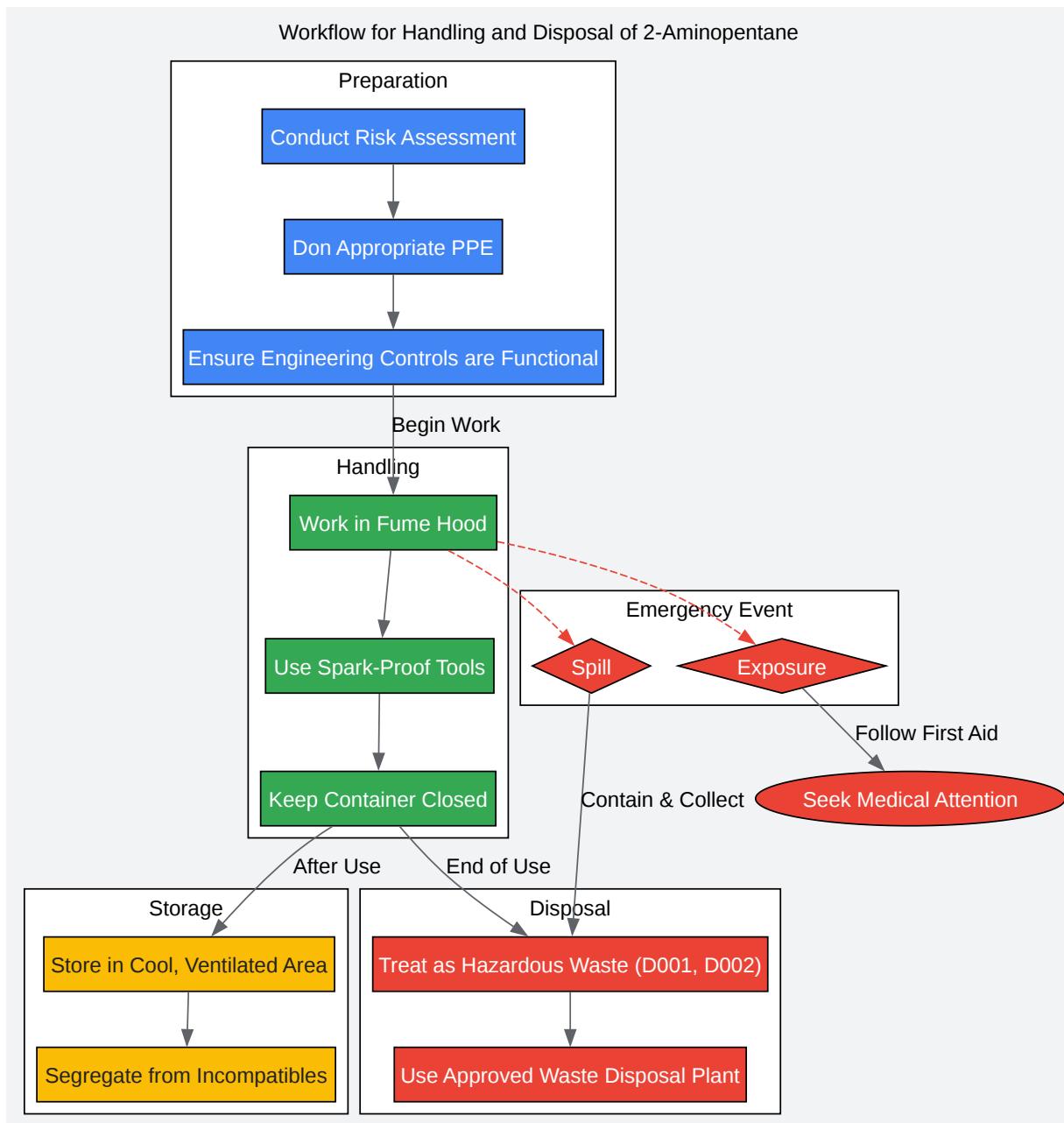
Emergency Procedures

Emergency Situation	Procedural Steps
Spill	<ol style="list-style-type: none">1. Evacuate the area and remove all ignition sources.2. Ventilate the area of the spill or leak.[3]3. Wear appropriate PPE, including respiratory protection.4. Contain the spill using inert absorbent materials (e.g., vermiculite, sand).[8]5. Collect the absorbed material using spark-proof tools and place it into a sealed, suitable container for hazardous waste disposal. <p>[9][8]</p>
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing, including shoes.[1][7][10]2. Flush the affected skin with plenty of water for at least 15 minutes, using a safety shower if available.[7][10]3. Seek immediate medical attention.
Eye Contact	<ol style="list-style-type: none">1. Immediately flush the eyes cautiously with water for at least 15 minutes.[1][7][10]2. Remove contact lenses if present and easy to do so; continue rinsing.[1][7][10]3. Forcibly hold the eyes open to ensure a thorough wash.[10]4. Seek immediate medical attention.
Inhalation	<ol style="list-style-type: none">1. Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1][2]2. If the person is not breathing, give artificial respiration.[1]3. Seek immediate medical attention.
Ingestion	<ol style="list-style-type: none">1. Rinse the mouth with water.[2][7]2. Do NOT induce vomiting.[2][7]3. Seek immediate medical attention or call a poison control center.
Fire	<ol style="list-style-type: none">1. Use carbon dioxide (CO₂), dry chemical, or chemical foam for extinction. Water mist may be used to cool closed containers.[6]2. Vapors may form explosive mixtures with air and can

travel to an ignition source and flash back.[6] 3.

Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Handling and Disposal Workflow

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Caption: Logical workflow for the safe handling, storage, and disposal of **2-Aminopentane**.

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